

An In-depth Technical Guide to the Physical Properties of Tridecane-2-thiol

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Compound of Interest

Compound Name: *Tridecane-2-thiol*

CAS No.: *62155-03-7*

Cat. No.: *B14544143*

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Introduction

Tridecane-2-thiol is an organosulfur compound with the chemical formula $C_{13}H_{28}S$. It is a derivative of tridecane, a 13-carbon alkane, where a thiol (-SH) group is attached to the second carbon atom. Due to the limited availability of specific experimental data for **Tridecane-2-thiol** in publicly accessible literature, this guide provides a comprehensive overview of its expected physical properties based on the known characteristics of its structural isomer, Tridecane-1-thiol, the parent alkane, n-Tridecane, and the general properties of thiols. This document is intended for researchers, scientists, and professionals in drug development who require a technical understanding of this compound's physical characteristics.

Predicted Physical and Chemical Properties

Thiols, also known as mercaptans, are sulfur analogs of alcohols.^[1] The substitution of a sulfur atom for an oxygen atom significantly influences the compound's physical properties. Generally, thiols exhibit lower boiling points than alcohols of similar molecular weight due to the weaker hydrogen bonding capabilities of the sulfhydryl group (-SH) compared to the hydroxyl group (-OH).^{[1][2]} They are also known for their strong, often unpleasant, odors.^[1] **Tridecane-**

2-thiol is expected to be a colorless liquid at room temperature with a characteristic thiol odor. It is predicted to be soluble in organic solvents and have limited solubility in water.^{[2][3]}

Data Presentation: Physical Properties of Related Compounds

To provide a quantitative estimation of the physical properties of **Tridecane-2-thiol**, the following table summarizes the available data for the closely related compounds, n-Tridecane and 1-Tridecanethiol.

Physical Property	n-Tridecane	1-Tridecanethiol
Molecular Formula	C ₁₃ H ₂₈	C ₁₃ H ₂₈ S
Molecular Weight	184.37 g/mol ^{[4][5]}	216.43 g/mol ^[6]
Boiling Point	234 °C ^{[7][8]}	Not Available
Melting Point	-5.5 °C ^{[7][8]}	Not Available
Density	0.756 g/mL at 25 °C ^{[7][8]}	Not Available
Refractive Index	1.425 at 20 °C ^[8]	Not Available
Solubility in Water	Insoluble ^{[3][8][9]}	Expected to be low

Note: Specific experimental data for the boiling point, melting point, density, and refractive index of 1-Tridecanethiol were not readily available in the searched literature. The properties of **Tridecane-2-thiol** are expected to be similar to those of 1-Tridecanethiol.

Experimental Protocols

Accurate determination of the physical properties of **Tridecane-2-thiol** requires standardized experimental procedures. The following sections detail the methodologies for measuring key physical constants.

Boiling Point Determination (Capillary Tube Method)

The capillary tube method is a micro-scale technique suitable for determining the boiling point of a liquid sample.^[10]

Apparatus:

- Thiele tube or similar heating apparatus (e.g., oil bath or melting point apparatus)[10]
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Rubber band or wire to attach the test tube to the thermometer

Procedure:

- A small amount of the liquid sample (a few drops) is placed into the small test tube.
- A capillary tube, with its sealed end up, is placed inside the test tube containing the liquid.
[10]
- The test tube is attached to a thermometer.[10]
- The assembly is placed in a heating bath.
- The bath is heated gradually. As the temperature approaches the boiling point of the liquid, a stream of bubbles will emerge from the open end of the capillary tube.[11]
- The heating is stopped, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[11]

Density Determination

The density of a liquid can be determined using several methods, including the use of a pycnometer or a graduated cylinder and balance.

Apparatus:

- Pycnometer (a small glass flask with a precise volume) or a graduated cylinder

- Analytical balance

Procedure (using a graduated cylinder):

- The mass of a clean, dry graduated cylinder is measured using an analytical balance.[\[12\]](#)
- A known volume of the liquid is added to the graduated cylinder. The volume is read from the bottom of the meniscus.[\[12\]](#)
- The mass of the graduated cylinder containing the liquid is measured.[\[12\]](#)
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.[\[13\]](#)
- The density is calculated by dividing the mass of the liquid by its volume.[\[14\]](#)

Refractive Index Determination

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance and can be measured using a refractometer.

Apparatus:

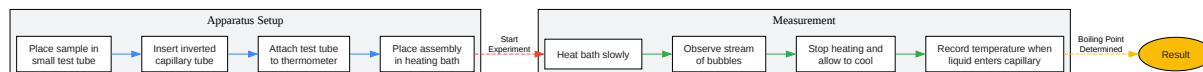
- Abbe refractometer or a digital refractometer

Procedure (using an Abbe refractometer):

- A few drops of the liquid sample are placed on the prism of the refractometer.
- The prism is closed and the light source is switched on.
- The eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The control knob is turned to move the dividing line to the center of the crosshairs.
- The refractive index is read from the scale. The temperature should also be recorded as the refractive index is temperature-dependent.

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the boiling point of a liquid using the capillary tube method.



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Caption: Workflow for Boiling Point Determination.

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References

- 1. Thiol - Wikipedia [en.wikipedia.org]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. Page loading... [guidechem.com]
- 4. Tridecane - Wikipedia [en.wikipedia.org]
- 5. Tridecane - Simple English Wikipedia, the free encyclopedia [simple.wikipedia.org]
- 6. 1-Tridecanethiol (CAS 19484-26-5) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 7. Page loading... [guidechem.com]
- 8. n-Tridecane CAS#: 629-50-5 [m.chemicalbook.com]
- 9. TRIDECANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 10. chem.libretexts.org [chem.libretexts.org]

- [11. m.youtube.com](https://m.youtube.com) [m.youtube.com]
- [12. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [13. wjec.co.uk](https://wjec.co.uk) [wjec.co.uk]
- [14. uoanbar.edu.iq](https://uoanbar.edu.iq) [uoanbar.edu.iq]
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